

# A Comparative Guide to USB HID Implementations for Researchers and Scientists

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## Compound of Interest

Compound Name: AN7602  
CAS No.: 2803552-55-6  
Cat. No.: B13688822

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Initial Clarification: **AN7602** is not a USB HID Device

It is important to clarify that the initially mentioned "**AN7602**" is a Green Current Mode PWM Controller and not a Universal Serial Bus (USB) Human Interface Device (HID). Therefore, a direct implementation comparison between **AN7602** and other USB HID examples is not feasible. This guide will instead provide a comprehensive comparison of common USB HID implementation examples from leading microcontroller vendors, focusing on aspects relevant to researchers, scientists, and drug development professionals who may utilize custom HID devices for data acquisition, instrument control, and other specialized applications.

This guide will explore USB HID implementations on popular microcontroller platforms from STMicroelectronics (STM32), Microchip (PIC), and Silicon Labs (EFM32). These platforms are frequently used in laboratory settings for creating custom scientific instruments and data logging devices.

## Quantitative Data Summary

The performance of a USB HID implementation can be critical in research applications where timing and data integrity are paramount. The following table summarizes key performance

metrics for typical USB HID implementations on different microcontroller platforms. The data presented is based on full-speed USB implementations, which are common for HID devices.

Feature	STMicroelectronics (STM32)	Microchip (PIC)	Silicon Labs (EFM32)
Maximum Throughput (Full-Speed)	Up to 64 KB/s	Up to 64 KB/s	Up to 64 KB/s
Typical Latency (Full-Speed)	1ms polling interval is achievable[1]	1ms polling interval is achievable[1]	1ms polling interval is achievable
Power Consumption	Varies by MCU series (e.g., low-power 'L' series available)	Varies by MCU series (e.g., XLP for eXtreme Low Power)	Strong focus on low-energy operation in Gecko series
Development Environment	STM32CubeIDE, STM32CubeMX	MPLAB X IDE, Microchip Code Configurator (MCC)	Simplicity Studio
USB Library/Stack	STM32Cube USB Device Library	Microchip Libraries for Applications (MLA) / Harmony	EFM32 USB Device Stack
Ease of Implementation	High-level code generation with STM32CubeMX simplifies setup[2][3]	Well-documented examples and libraries available[4][5][6]	Integrated development environment with examples[7][8]

## Experimental Protocols

To ensure accurate and reproducible performance measurements of USB HID implementations, standardized experimental protocols are essential. Below are detailed methodologies for evaluating key performance metrics.

### Protocol 1: Latency Measurement

Objective: To measure the time elapsed from a physical event trigger on the device to the reception of the corresponding USB HID report by the host computer.

**Materials:**

- Microcontroller development board with the implemented USB HID firmware.
- Host computer with a USB port and appropriate software for receiving HID reports.
- Oscilloscope with at least two channels.
- Function generator or a simple switch circuit to trigger an event.
- A GPIO pin on the microcontroller designated for signaling.

**Procedure:**

- Configure the microcontroller firmware to toggle a GPIO pin immediately after sending a USB HID report.
- Connect the event trigger (e.g., a push button or a signal from a function generator) to an input pin on the microcontroller.
- Connect one oscilloscope probe to the event trigger signal and the other probe to the signaling GPIO pin.
- Trigger the event.
- On the oscilloscope, measure the time difference between the rising edge of the event trigger signal and the rising edge of the GPIO signal. This time represents the device-side latency.
- For end-to-end latency, a host application can be developed to timestamp the arrival of the HID report. The time difference between the event trigger and the host timestamp provides the total latency. However, this includes host-side processing delays. The oscilloscope method provides a more direct measure of the device and USB transaction latency.

## Protocol 2: Throughput Measurement

**Objective:** To determine the maximum sustained data transfer rate from the HID device to the host computer.

#### Materials:

- Microcontroller development board with the implemented USB HID firmware.
- Host computer with a USB port.
- A host application designed to receive and count incoming HID reports over a specific duration.

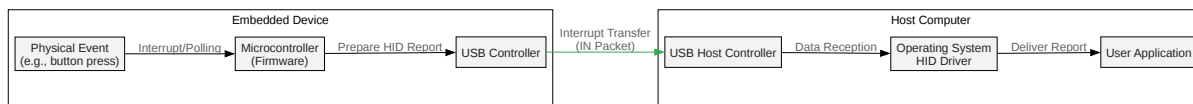
#### Procedure:

- In the microcontroller firmware, create a loop that continuously sends HID reports with a payload of the maximum size (typically 64 bytes for full-speed) as quickly as the USB controller allows.
- On the host computer, run the custom application that opens the HID device and continuously reads incoming reports.
- The host application should record the total number of bytes received over a fixed period (e.g., 10 seconds).
- Calculate the throughput in kilobytes per second (KB/s) by dividing the total bytes received by the duration of the measurement.
- Repeat the measurement multiple times to ensure the result is consistent.

## Visualizations

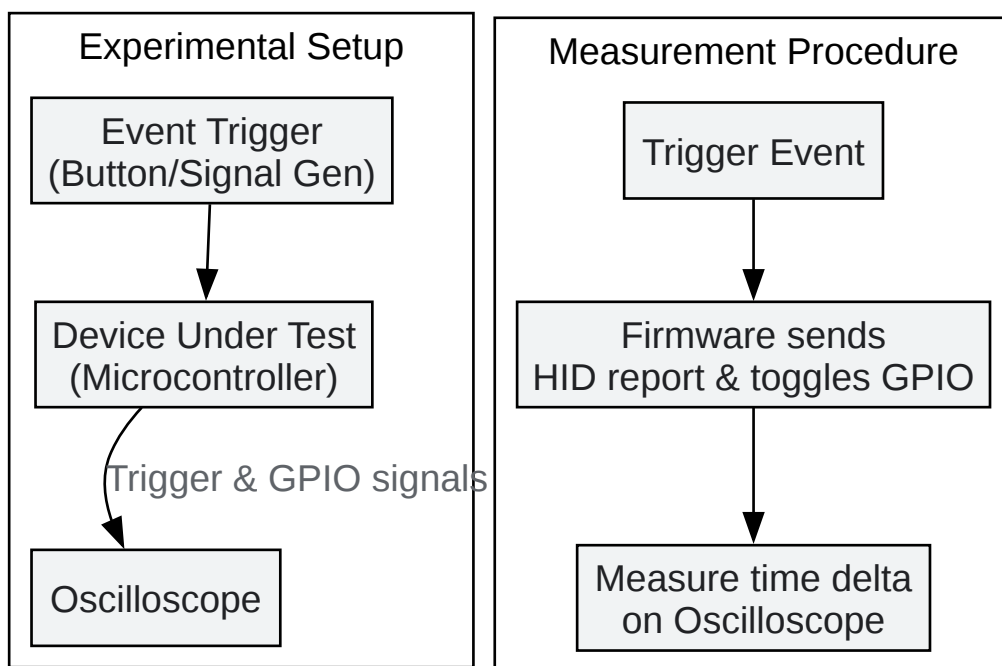
### Signaling Pathways and Workflows

The following diagrams, generated using Graphviz, illustrate key concepts in USB HID implementation and testing.



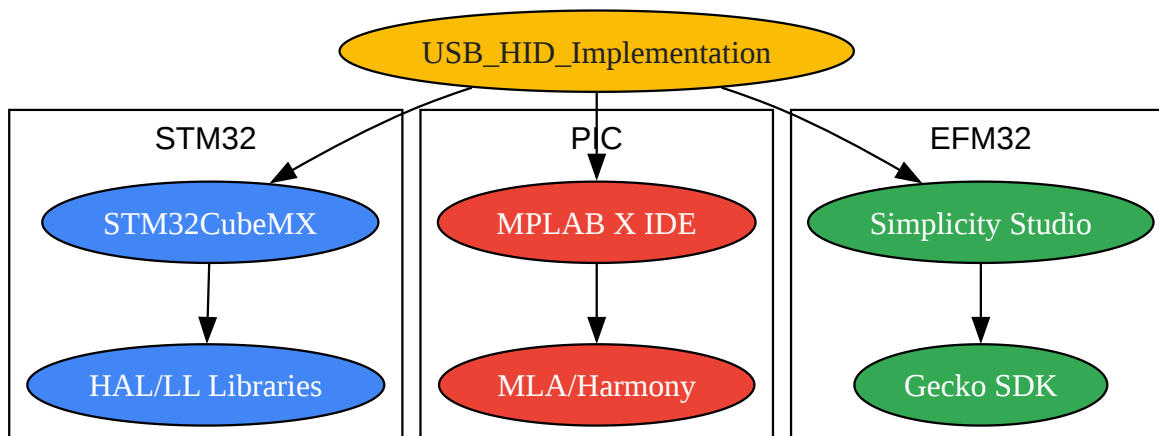
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Caption: Signaling pathway of a USB HID data transfer from device to host.



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Caption: Experimental workflow for measuring USB HID latency.



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